

Molecular Weight and Structural Analysis of Vanillylamine HCl

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Compound of Interest

Compound Name: 4-Hydroxy-3-methoxybenzylamine, HCl

Cat. No.: B12362840

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Executive Summary

Vanillylamine Hydrochloride (4-Hydroxy-3-methoxybenzylamine HCl) is a critical phenylpropanoid intermediate, most notably serving as the immediate precursor in the biomimetic synthesis of capsaicinoids. Its structural integrity—defined by the stability of its 4-hydroxy-3-methoxy moiety and the reactivity of its primary amine—is paramount for high-yield conjugation reactions.

This guide provides a definitive physicochemical profile, structural elucidation workflows (NMR, IR, MS), and quality control protocols. It moves beyond basic data listing to explain the causality of spectral features and the logic behind analytical method selection.

Part 1: Physicochemical Profile & Stoichiometry

Understanding the precise stoichiometry of the hydrochloride salt is essential for accurate molarity calculations in synthesis.

Molecular Identity

Property	Specification
IUPAC Name	4-(Aminomethyl)-2-methoxyphenol hydrochloride
Common Name	Vanillylamine HCl
CAS Number	7149-10-2
Molecular Formula	
SMILES	<chem>COc1cc(CN)ccc1O.Cl</chem>

Molecular Weight Breakdown

In precise quantitative applications (e.g., stoichiometric coupling with acyl chlorides), researchers must distinguish between the free base and the salt form.

Component	Formula	Exact Mass (Da)	Molar Mass (g/mol)
Vanillylamine Cation		154.0868	154.19
Chloride Counterion		34.9689	35.45
Vanillylamine HCl		189.0557	189.64

“

Critical Note: Commercial samples are often hygroscopic. The theoretical MW of 189.64 g/mol assumes an anhydrous crystal lattice. For GMP applications, always determine water content (Karl Fischer) and correct the sample weight:

Part 2: Structural Elucidation (Spectroscopy)

This section details the expected spectral signatures used to validate the structure. The data below synthesizes standard organic spectroscopy principles applied to the vanillyl scaffold.

Proton NMR (¹H-NMR) Analysis

Solvent: DMSO-

is preferred over

to observe exchangeable protons (Phenolic -OH and Ammonium

) which would otherwise disappear in deuterated water.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.0 - 9.5	Broad Singlet	1H	Phenolic -OH	Deshielded by the aromatic ring; broadness indicates H-bonding.
8.2 - 8.6	Broad Singlet	3H		Characteristic of primary amine salts. Validates HCl salt formation.
7.0 - 7.1	Doublet (Hz)	1H	Ar-H (C2)	meta-coupling to C6 proton; deshielded by OMe/OH groups.
6.8 - 6.9	Doublet of Doublets	1H	Ar-H (C6)	Coupled to C5 (ortho) and C2 (meta).
6.7 - 6.8	Doublet (Hz)	1H	Ar-H (C5)	Ortho to the electron-donating -OH group.
3.8 - 4.0	Quartet/Singlet	2H	Benzylic	Diagnostic peak. Appears as a quartet if coupling with is resolved, otherwise a broad singlet.
3.7 - 3.8	Singlet	3H	Methoxy	Strong, sharp singlet

confirming the
vanillyl core.

Infrared (FT-IR) Spectroscopy

The IR spectrum of the HCl salt differs significantly from the free base due to the ammonium group.

- 3200–2800 cm

(Broad): Overlapping stretches of the Phenolic O-H and the Ammonium N-H. The "ammonium band" is often a broad, continuous absorption in this region, distinct from the sharper N-H stretches of a free amine.

- ~1600 & 1515 cm

: Aromatic ring skeletal vibrations (C=C stretch).

- 1270 & 1030 cm

: Aryl alkyl ether (C-O-C) asymmetric and symmetric stretching (Methoxy group).

Mass Spectrometry (ESI-MS)

In Positive Electrospray Ionization (+ESI), the salt dissociates. You will detect the cation.

- Parent Ion:

(corresponding to the protonated free base).

- Fragmentation:

- : Loss of

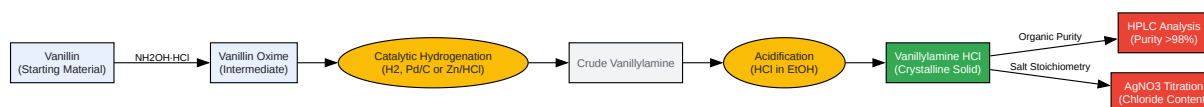
(Characteristic of primary amines).

- : Subsequent loss of methyl radical from methoxy group (common in lignin-derived phenolics).

Part 3: Synthesis & Analytical Workflows

The following diagram illustrates the standard reductive amination pathway used to synthesize Vanillylamine HCl and the subsequent analytical decision tree.

Synthesis and Analysis Logic Map



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Figure 1: Synthesis pathway from Vanillin to Vanillylamine HCl including Critical Quality Attributes (CQA) checkpoints.

Quality Control Protocols

Protocol A: HPLC Purity Analysis

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Phosphoric Acid in Water.
 - B: Acetonitrile.
 - Gradient: 5% B to 60% B over 15 mins.
- Detection: UV @ 280 nm (Absorption max of the vanillyl ring).
- Flow Rate: 1.0 mL/min.
- Retention Time: Vanillylamine elutes early (polar amine) compared to Vanillin.

Protocol B: Chloride Content Determination

To verify the salt form (Mono-HCl vs Free Base), perform argentometric titration.

- Dissolve 100 mg Vanillylamine HCl in 50 mL deionized water.
- Add 1 mL 5% Potassium Chromate () indicator.
- Titrate with 0.1 N Silver Nitrate () until a reddish-brown precipitate persists.
- Calculation:

Theoretical Cl content = 18.69%.

Part 4: Applications in Drug Development

Vanillylamine HCl is the "amine donor" in the synthesis of Capsaicinoids.

- Mechanism: Schotten-Baumann reaction with fatty acid chlorides (e.g., Nonanoyl chloride).
- Relevance: Synthetic capsaicin is used in topical analgesics (TRPV1 agonists) for neuropathic pain. The purity of the Vanillylamine HCl precursor directly impacts the formation of impurity "dimers" that can fail pharmaceutical QC.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 70966, Vanillylamine. Retrieved from [\[Link\]](#)
- To cite this document: BenchChem. [Molecular Weight and Structural Analysis of Vanillylamine HCl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12362840/docs#molecular-weight-and-structural-analysis-of-vanillylamine-hcl\]](https://www.benchchem.com/product/b12362840/docs#molecular-weight-and-structural-analysis-of-vanillylamine-hcl)

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